

Application Note: Quantitative Analysis of 1-(2-Fluoro-6-nitrobenzyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Fluoro-6-nitrobenzyl)piperazine

Cat. No.: B13587594

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Introduction

1-(2-Fluoro-6-nitrobenzyl)piperazine is a substituted piperazine derivative. The piperazine scaffold is a significant pharmacophore found in a wide array of marketed drugs, exhibiting diverse biological activities including antidepressant, antipsychotic, and antihistaminic effects[1]. The precise and accurate quantification of such compounds is paramount throughout the drug discovery and development pipeline, from metabolic and pharmacokinetic studies to quality control of active pharmaceutical ingredients (APIs)[2][3]. This application note provides detailed protocols for the quantitative analysis of **1-(2-Fluoro-6-nitrobenzyl)piperazine** using High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The selection of an analytical method is contingent upon the specific requirements of the study, including the sample matrix, required sensitivity, and available instrumentation[4]. This guide offers a comparative overview of three robust methods, explaining the rationale behind experimental choices to aid researchers in selecting the most appropriate technique for their needs.

Physicochemical Properties of 1-(2-Fluoro-6-nitrobenzyl)piperazine

A thorough understanding of the analyte's physicochemical properties is crucial for method development. While specific experimental data for **1-(2-Fluoro-6-nitrobenzyl)piperazine** is not widely published, we can infer key properties from its structure and available data for analogous compounds.

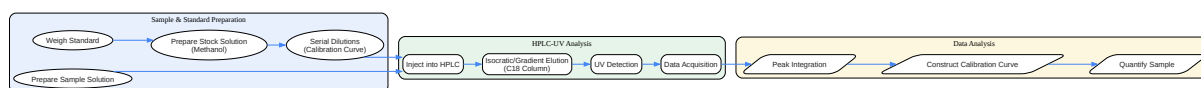
Property	Estimated Value/Information	Source/Rationale
Molecular Formula	C ₁₁ H ₁₄ FN ₃ O ₂	Based on chemical structure
Molecular Weight	240.25 g/mol	Calculated from the molecular formula
UV Absorbance	Expected due to the nitroaromatic moiety	The nitrobenzyl group provides a strong chromophore suitable for UV detection[5].
Volatility	Sufficient for GC analysis, potentially with derivatization	Piperazine derivatives are amenable to GC-MS analysis[6][7].
Ionization	Amenable to electrospray ionization (ESI)	The basic nitrogen atoms of the piperazine ring are readily protonated for positive ion mode mass spectrometry[8][9].

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle: HPLC-UV is a widely accessible and robust technique for the quantification of compounds with a UV-active chromophore[10]. The nitro group in **1-(2-Fluoro-6-nitrobenzyl)piperazine** allows for sensitive detection without the need for derivatization[11]. This method is particularly well-suited for purity assessments of the drug substance and for quantifying relatively high concentrations in simple matrices.

Rationale for Method Selection: The choice of a reversed-phase C18 column is based on the moderate polarity of the analyte. The mobile phase, consisting of acetonitrile and water with a formic acid modifier, is selected to ensure good peak shape and retention. Formic acid aids in protonating the piperazine nitrogens, reducing peak tailing.

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification.

Detailed Protocol: HPLC-UV

- Preparation of Standard Solutions:
 - Accurately weigh approximately 10 mg of **1-(2-Fluoro-6-nitrobenzyl)piperazine** reference standard.
 - Dissolve in methanol to prepare a 1 mg/mL stock solution.
 - Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation:
 - Dissolve the sample containing **1-(2-Fluoro-6-nitrobenzyl)piperazine** in the mobile phase to achieve a final concentration within the calibration range.

- Filter the sample solution through a 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions:

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (60:40 v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detector Wavelength	254 nm (or wavelength of maximum absorbance)

- Data Analysis:
 - Integrate the peak area of **1-(2-Fluoro-6-nitrobenzyl)piperazine** in the chromatograms of the standards and samples.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
 - Determine the concentration of the analyte in the samples using the linear regression equation of the calibration curve.

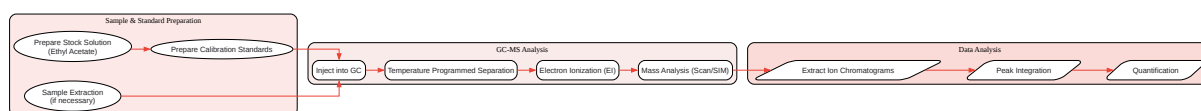
Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS combines the separation capabilities of gas chromatography with the sensitive and selective detection of mass spectrometry[12]. This method is ideal for the analysis of volatile and thermally stable compounds. While some piperazine derivatives may

require derivatization to improve their volatility and chromatographic behavior, the benzylpiperazine structure suggests that direct analysis may be feasible[7].

Rationale for Method Selection: A non-polar capillary column is chosen to separate compounds based on their boiling points. The electron ionization (EI) source provides reproducible fragmentation patterns that can be used for both qualitative confirmation and quantitative analysis in selected ion monitoring (SIM) mode, which enhances sensitivity and selectivity.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for GC-MS quantification.

Detailed Protocol: GC-MS

- Preparation of Standard and Sample Solutions:
 - Prepare a 1 mg/mL stock solution of the reference standard in a suitable solvent such as ethyl acetate.
 - Prepare calibration standards by diluting the stock solution.
 - For complex matrices, a liquid-liquid or solid-phase extraction may be necessary to isolate the analyte.

- GC-MS Conditions:

Parameter	Condition
GC-MS System	Agilent 7890B GC with 5977A MSD or equivalent
Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow of 1 mL/min
Injector Temperature	280 °C
Injection Mode	Splitless (or split, depending on concentration)
Oven Temperature Program	Initial 150 °C for 1 min, ramp at 15 °C/min to 280 °C, hold for 5 min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (for identification) and Selected Ion Monitoring (SIM) for quantification

- Data Analysis:

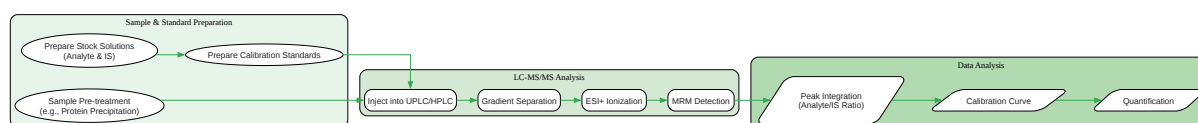
- In full scan mode, identify the characteristic fragment ions of **1-(2-Fluoro-6-nitrobenzyl)piperazine**.
- For quantification, use SIM mode, monitoring at least three characteristic ions.
- Quantify the analyte using a calibration curve based on the integrated peak areas of the most abundant and specific ion.

Method 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle: LC-MS/MS is the benchmark for high-sensitivity and high-selectivity quantitative analysis, particularly in complex biological matrices[13]. This technique utilizes a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, where a specific precursor ion is selected, fragmented, and a specific product ion is detected[8]. This provides exceptional specificity, minimizing matrix interference.

Rationale for Method Selection: This method is ideal for bioanalytical studies requiring low limits of quantification (LOQ)[9]. Electrospray ionization in positive mode is chosen due to the basic nature of the piperazine moiety. The MRM transitions are specific to the analyte, ensuring reliable quantification even at trace levels.

Experimental Workflow: LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS quantification.

Detailed Protocol: LC-MS/MS

- Preparation of Standard and Sample Solutions:
 - Prepare stock solutions of the analyte and a suitable internal standard (IS), such as a stable isotope-labeled analog, in methanol[3].

- Prepare calibration standards and quality control (QC) samples by spiking the analyte and IS into the appropriate blank matrix (e.g., plasma, urine).
 - For biological samples, perform protein precipitation by adding 3 volumes of cold acetonitrile containing the IS to 1 volume of the sample. Vortex and centrifuge to pellet the proteins. Transfer the supernatant for analysis.
- LC-MS/MS Conditions:

Parameter	Condition
LC System	Waters ACQUITY UPLC or equivalent
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% to 95% B over 5 minutes
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Mass Spectrometer	Triple Quadrupole (e.g., Sciex 6500+ or equivalent)
Ion Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be determined by direct infusion of the analyte. Expected Precursor $[M+H]^+$: m/z 241.1. Product ions to be optimized.
Collision Energy (CE)	To be optimized for each transition

- Data Analysis:
 - Integrate the peak areas for the analyte and the IS.
 - Calculate the peak area ratio (analyte/IS).

- Construct a calibration curve by plotting the peak area ratio against the analyte concentration.
- Quantify the analyte in samples using the calibration curve.

Method Comparison and Validation Parameters

The following table summarizes the expected performance characteristics of each method. These values are illustrative and require experimental validation for **1-(2-Fluoro-6-nitrobenzyl)piperazine**.

Parameter	HPLC-UV	GC-MS	LC-MS/MS
Selectivity	Moderate	High	Very High
Sensitivity (Typical LOQ)	~100 ng/mL	~1-10 ng/mL[14]	<1 ng/mL[9]
Linearity (R ²)	>0.99	>0.99	>0.999
Precision (%RSD)	< 5%	< 10%	< 15% (bioanalytical)
Accuracy (% Recovery)	95-105%	90-110%	85-115% (bioanalytical)
Primary Application	Purity, high-concentration assays	Screening, confirmation	Bioanalysis, trace quantification

Conclusion

This application note provides a comprehensive guide to three distinct and powerful analytical methods for the quantification of **1-(2-Fluoro-6-nitrobenzyl)piperazine**. The choice of method—HPLC-UV, GC-MS, or LC-MS/MS—should be guided by the specific analytical challenge, including the nature of the sample matrix, the required level of sensitivity and selectivity, and the instrumentation available. Each protocol is designed to be a robust starting point for method development and validation, ensuring reliable and accurate quantification for researchers, scientists, and drug development professionals.

References

- Analytical Methods - RSC Publishing. An optimised gas chromatographic-mass spectrometric method for the chemical characterisation of benzylpiperazine and 1-aryl piperazine based drugs. Available from: [\[Link\]](#)
- Wójcik, M., et al. (2022). Comparison of LC-MS and LC-DAD Methods of Detecting Abused Piperazine Designer Drugs. *Molecules*, 27(6), 1986. Available from: [\[Link\]](#)
- Waters Corporation. Versatile LC-MS/MS Solutions for the Evolving Bioanalysis Landscape. Available from: [\[Link\]](#)
- Reddy, P. R., et al. (2012). Analytical method for piperazine in an active pharmaceutical ingredient using chemical derivatization and HPLC-UV. *Journal of Chemical and Pharmaceutical Research*, 4(6), 2854-2859. Available from: [\[Link\]](#)
- Vorce, S. P., et al. (2008). Detection of 1-benzylpiperazine and 1-(3-trifluoromethylphenyl)-piperazine in urine analysis specimens using GC-MS and LC-ESI-MS. *Journal of analytical toxicology*, 32(6), 444-450. Available from: [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (1995). Toxicological profile for 1,3-dinitrobenzene and 1,3,5-trinitrobenzene. Available from: [\[Link\]](#)
- ResearchGate. Exploring the Chemistry and Biological Activities of Piperazine Derivatives in Medicinal Chemistry. Available from: [\[Link\]](#)
- Wang, X., et al. (2019). Synthesis and Characterization of Two Piperazine Containing Macrocycles and their Transition Metal Complexes. *Inorganica chimica acta*, 495, 118967. Available from: [\[Link\]](#)
- ResearchGate. GC-MS and GC-IR Analysis of Disubstituted Piperazine Analogues of Benzylpiperazine and Trifluoromethylphenylpiperazine. Available from: [\[Link\]](#)
- Cheméo. Piperazine (CAS 110-85-0) - Chemical & Physical Properties. Available from: [\[Link\]](#)
- Vasina, V., et al. (2021). Electrochemical HPLC Determination of Piperazine Antihistamine Drugs Employing a Spark-Generated Nickel Oxide Nanoparticle-Modified Carbon Fiber Microelectrode. *Chemosensors*, 9(11), 316. Available from: [\[Link\]](#)

- Kuleya, C., et al. (2014). An optimised gas chromatographic-mass spectrometric method for the chemical characterisation of benzylpiperazine and 1-arylpiperazine based drugs. *Analytical Methods*, 6(1), 156-163. Available from: [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. Analytical method for piperazine in an active pharmaceutical ingredient using chemical derivatization and HPLC-UV. Available from: [\[Link\]](#)
- BuyersGuideChem. 1-(2-Fluoro-6-nitrophenyl)piperazine hydrochloride | 1233952-17-4. Available from: [\[Link\]](#)
- PubMed. Detection of 1-benzylpiperazine and 1-(3-trifluoromethylphenyl)-piperazine in Urine Analysis Specimens Using GC-MS and LC-ESI-MS. Available from: [\[Link\]](#)
- SIELC Technologies. Separation of Piperazine, 1,4-bis(4-nitrosophenyl)- on Newcrom R1 HPLC column. Available from: [\[Link\]](#)
- United Nations Office on Drugs and Crime. Recommended methods for the Identification and Analysis of Piperazines in Seized Materials. Available from: [\[Link\]](#)
- Liu, Y., et al. (2022). Trace and qualitative evaluation of residual piperazine in chicken muscle by HPLC-MS/MS employing automatic ASE. *ScienceAsia*, 48(2), 193-201. Available from: [\[Link\]](#)
- Skarping, G., et al. (1986). Determination of piperazine in working atmosphere and in human urine using derivatization and capillary gas chromatography with nitrogen- and mass-selective detection. *Journal of Chromatography B: Biomedical Sciences and Applications*, 370(2), 245-258. Available from: [\[Link\]](#)
- Bhowmik, D., & Kumar, A. (2021). Recent advances in the synthesis of piperazine based ligands and metal complexes and their applications. *Dalton Transactions*, 50(4), 1183-1204. Available from: [\[Link\]](#)

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Sources

- 1. Recent advances in the synthesis of piperazine based ligands and metal complexes and their applications - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. pubs.rsc.org [pubs.rsc.org]
- 7. An optimised gas chromatographic-mass spectrometric method for the chemical characterisation of benzylpiperazine and 1-arylpiperazine based drugs - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 8. Comparison of LC-MS and LC-DAD Methods of Detecting Abused Piperazine Designer Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scienceasia.org [scienceasia.org]
- 10. jocpr.com [jocpr.com]
- 11. jocpr.com [jocpr.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. lcms.cz [lcms.cz]
- 14. Determination of piperazine in working atmosphere and in human urine using derivatization and capillary gas chromatography with nitrogen- and mass-selective detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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